

An In-depth Technical Guide to Ethyl 2-bromo-5-(trifluoromethyl)benzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-bromo-5-(trifluoromethyl)benzoate

Cat. No.: B1420970

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-bromo-5-(trifluoromethyl)benzoate is a fluorinated aromatic compound that serves as a versatile building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom, a trifluoromethyl group, and an ethyl ester on a benzene ring, makes it a valuable precursor for the synthesis of complex molecules, particularly in the fields of medicinal chemistry and materials science. This guide provides a comprehensive overview of its molecular structure, key properties, and significance in synthetic applications.

Molecular Structure and Properties

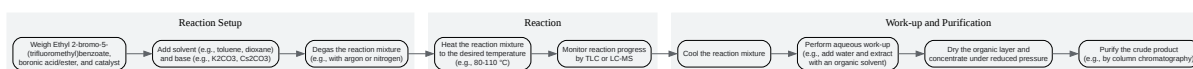
The molecular structure of **Ethyl 2-bromo-5-(trifluoromethyl)benzoate** is characterized by a benzene ring substituted with three different functional groups. The ethyl benzoate moiety provides a site for further chemical transformations, while the bromine atom and the trifluoromethyl group significantly influence the electronic properties and reactivity of the aromatic ring.

The presence of the electron-withdrawing trifluoromethyl group and the bromine atom deactivates the aromatic ring towards electrophilic substitution, while the bromine atom provides a handle for cross-coupling reactions.

Key Properties

Property	Value	Source
CAS Number	1214336-55-6	[1][2][3][4]
Molecular Formula	C ₁₀ H ₈ BrF ₃ O ₂	[1][2][3]
Molecular Weight	297.07 g/mol	[1][2]
IUPAC Name	ethyl 2-bromo-5-(trifluoromethyl)benzoate	[3]
Appearance	White to off-white solid	
Purity	Typically ≥97%	[1]

Structural Representation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1214336-55-6 | Ethyl 2-bromo-5-(trifluoromethyl)benzoate - MolDb [molddb.com]
- 2. 1214336-55-6|Ethyl 2-bromo-5-(trifluoromethyl)benzoate|BLD Pharm [bldpharm.com]
- 3. 1214336-55-6 | Ethyl 2-bromo-5-(trifluoromethyl)benzoate - AiFChem [aifchem.com]

- 4. Ethyl 2-bromo-5-(trifluoromethyl)benzoate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-bromo-5-(trifluoromethyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1420970#ethyl-2-bromo-5-trifluoromethyl-benzoate-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com